

4SC-203 DMSO solubility and stock solution preparation

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Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

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Compound Background: 4SC-203

4SC-203 is a novel, intravenously administered small-molecule multi-target kinase inhibitor [1] [2]. Its targeted profile includes:

- **Primary Targets:** High selectivity against FMS-like tyrosine kinase 3 (FLT3), including FLT3 mutants [1] [2].
- **Secondary Targets:** Also shows activity against vascular endothelial growth factor receptors (VEGFR), which are crucial for angiogenesis (the formation of new blood vessels that support tumor growth) [1] [2].
- **Clinical Status:** A First-in-Man Phase I study in healthy volunteers has been completed. The compound was reported to be safe and well-tolerated, with pharmacokinetics displaying an expected dose-dependent increase [2].

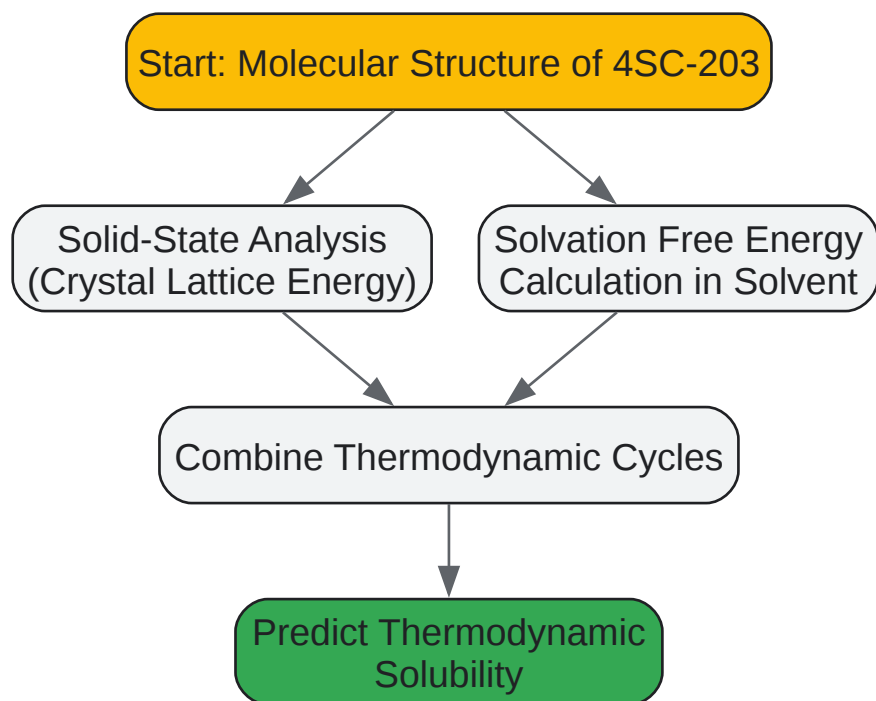
Theoretical Framework for Solubility

For a research compound like **4SC-203**, specific solubility data might be proprietary. The following information outlines the general scientific principles that guide solubility prediction and measurement for organic molecules in a research setting.

Table 1: Key Factors Influencing Solubility of Organic Compounds

Factor	Description & Impact on Solubility	Relevance to Experimental Protocol
Molecular Structure	Determines the compound's ability to interact with solvent molecules. Features like lipophilicity, hydrogen bonding, and crystal packing are critical [3].	The structure of 4SC-203 dictates its inherent "like dissolves in like" affinity for DMSO.
Temperature	For most solid compounds, higher temperature increases solubility by providing energy to break apart the crystal lattice [3].	Consistent temperature during stock solution preparation is key for reproducibility.
pH & Ionization	The solubility of ionizable compounds is highly dependent on the pH of the solvent medium. A change in pH can protonate or deprotonate the molecule, drastically altering its solubility [3].	While relevant for aqueous biological buffers, this is less critical for preparation in pure DMSO.
Polymorphic Form	A compound can exist in multiple crystalline forms (polymorphs), each with different solubility properties [3].	The specific solid form of the supplied 4SC-203 powder can affect its dissolution rate and maximum solubility in DMSO.

The following diagram illustrates the workflow for a physics-based approach to solubility prediction, which is often used in drug discovery to guide experimental work.



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Generic Protocol for Stock Solution Preparation

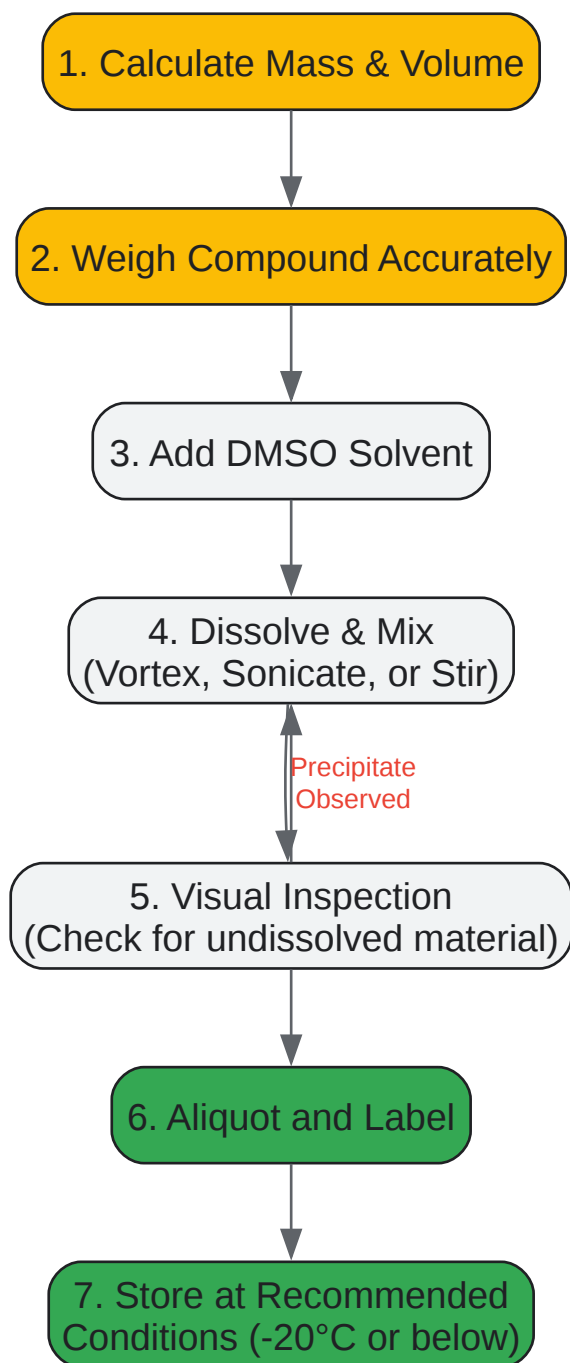
This is a standard protocol for preparing stock solutions of research compounds and should be validated for 4SC-203 with lab-specific data.

Materials

- **Compound:** **4SC-203** (as supplied, note the salt form and molecular weight).
- **Solvent:** High-Purity, Anhydrous DMSO (e.g., ≥99.9% ACS grade). Hygroscopic DMSO readily absorbs water, which can affect solubility and compound stability.
- **Equipment:** Analytical balance, calibrated micropipettes, glass vials (e.g., 2-4 mL clear glass vials with PTFE-lined caps), sonication bath, vortex mixer, optional magnetic stirrer.

Preparation Workflow

The following diagram outlines the key steps in the stock solution preparation process, highlighting critical control points to ensure quality.



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Detailed Methodology

- **Calculation:** Determine the required mass of **4SC-203** to achieve the target concentration in the desired volume of DMSO. For example, to prepare 1 mL of a 50 mM stock solution:

- You need the molecular weight (MW) of **4SC-203**.
- **Mass (mg) = (Desired Concentration in mM) × (MW in g/mol) × (Volume in mL) / 1000**
- **Weighing:** Tare the empty vial on the analytical balance. Add the calculated mass of **4SC-203** powder. Record the actual mass used for precise concentration calculation.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO directly to the vial containing the powder. To minimize water absorption, handle DMSO in a dry environment and keep the container tightly sealed.
- **Dissolution:**
 - **Vortex:** Cap the vial securely and vortex for 1-2 minutes.
 - **Sonication:** If not fully dissolved, place the vial in a sonication bath at room temperature for 5-15 minutes. Avoid excessive heating.
 - **Optional Stirring:** For larger volumes or difficult-to-dissolve compounds, gentle stirring with a micro stir bar can be effective.
- **Inspection:** Visually inspect the solution against a light and dark background. The solution should be clear and without any visible particles or cloudiness. The presence of precipitate indicates that the solubility limit has been exceeded, and a more dilute stock solution may be required.
- **Aliquoting:** Once fully dissolved, immediately aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and minimize contact with air.
- **Storage:** Store aliquots at **-20°C or preferably -80°C** in a non-frost-free freezer to maintain stability. Protect from light.

Critical Considerations & Safety

- **Lack of Specific Data:** The most significant risk is the absence of publicly available, specific solubility data for **4SC-203** in DMSO. The maximum achievable concentration is unknown.
- **Start with a Low Concentration:** As a best practice, initially aim for a conservative stock concentration (e.g., 10-20 mM) to ensure complete dissolution.
- **Documentation:** Meticulously record the lot number of the compound, the DMSO used, the final calculated concentration, and all observations.
- **Sterility:** For cell culture work, consider sterility. While DMSO itself is bacteriostatic, sterile filtration (using a compatible solvent-resistant filter) may be necessary if the solution is not prepared

aseptically. Note that filtration can potentially remove the compound if it precipitates or adsorbs to the filter.

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References

1. 4SC AG Announces Start of Dosing in First-in-Man Phase I ... [biospace.com]
2. 4SC Announces First-in-Man Phase I Results for 4SC-203 [technologynetworks.com]
3. Physics-Based Solubility Prediction for Organic Molecules [pmc.ncbi.nlm.nih.gov]

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